

# Spectroscopic analysis and characterization of 6-Nitropiperonyl alcohol.

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## Compound of Interest

Compound Name: 6-Nitropiperonyl alcohol

Cat. No.: B097566

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## The Structural Landscape of 6-Nitropiperonyl Alcohol

**6-Nitropiperonyl alcohol** (Molecular Formula:  $C_8H_7NO_5$ , Molecular Weight: 197.14 g/mol ) is distinguished by a unique assembly of functional groups that dictate its chemical reactivity and spectroscopic properties.[2][3] The molecule features a benzodioxole core, an electron-withdrawing nitro group ( $-NO_2$ ) ortho to the side chain, and a hydroxymethyl ( $-CH_2OH$ ) group. Each of these moieties produces a distinct and measurable signature across various spectroscopic techniques.

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## References

- 1. Buy 6-Nitropiperonyl alcohol | 15341-08-9 [smolecule.com]
- 2. bocsci.com [bocsci.com]
- 3. scbt.com [scbt.com]

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